

Application Notes: Preparation of Estradiol Stock Solution

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Compound of Interest

Compound Name: *Estradiol*

Cat. No.: *B170435*

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This document provides a detailed protocol for the preparation, storage, and handling of **estradiol** stock solutions for research applications. **Estradiol** is a potent estrogen steroid hormone, and precise preparation of stock solutions is critical for reproducible experimental results.

Quantitative Data Summary

A summary of the key quantitative data for β -**estradiol** is presented in the table below for easy reference.

Parameter	Value	Solvent/Condition	Citations
Molecular Weight	272.38 g/mol	-	[1]
Solubility	≤ 100 mM (~27.24 mg/mL)	DMSO	[1]
~20 mg/mL	DMSO	[2][3]	
≤ 75 mM (~20.43 mg/mL)	Ethanol	[1]	
~2.5 mg/mL	Ethanol	[2][3][4]	
Sparingly Soluble	Aqueous Buffers	[2][3][4]	
Storage (Solid)	Room Temperature or -20°C	Desiccant recommended for long-term storage	[1][2][3][5]
Storage (Stock Solution)	-20°C	Aliquot to avoid freeze-thaw cycles; Protect from light	[5][6][7][8]
Stability (Solid)	≥ 4 years at -20°C	-	[2][4]
Stability (Stock Solution)	3 months to over a year at -20°C	Varies by solvent and handling	[6][9]
Aqueous Solution Stability	Not recommended for more than one day	-	[2][3][4]

Experimental Protocol: Preparation of 10 mM Estradiol Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of β -estradiol in either DMSO or absolute ethanol.

Materials and Equipment

- β -Estradiol powder (MW: 272.38 g/mol)

- Anhydrous Dimethyl Sulfoxide (DMSO) or Absolute Ethanol (100%)
- Sterile, amber glass vials or microcentrifuge tubes[6]
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Chemical fume hood
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves[7]

Safety Precautions

- **β-Estradiol** is a potent hormone and should be handled with care. It is considered a hazardous material[2][3][4].
- Always wear appropriate PPE, including gloves, a lab coat, and safety glasses[7].
- Handle the powdered form of **estradiol** within a chemical fume hood to avoid inhalation[7].
- Consult the Safety Data Sheet (SDS) for the specific **estradiol** product before use.

Step-by-Step Procedure

- Calculate the Required Mass: To prepare a 10 mM stock solution, calculate the mass of **β-estradiol** needed. For 1 mL of a 10 mM solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 272.38 \text{ g/mol} = 2.72 \text{ mg}$
- Weighing the **Estradiol**:
 - Place a sterile weighing boat or paper on the analytical balance and tare it.
 - Inside a chemical fume hood, carefully weigh out 2.72 mg of **β-estradiol** powder[7].

- Dissolution:
 - Transfer the weighed **estradiol** powder into a sterile amber glass vial or a microcentrifuge tube wrapped in foil to protect it from light[6].
 - Add 1 mL of your chosen solvent (DMSO or absolute ethanol) to the vial[7].
 - Cap the vial securely.
- Mixing:
 - Vortex the solution thoroughly until the **estradiol** powder is completely dissolved[7].
 - Gentle warming in a 37°C water bath may be used to aid dissolution if necessary[7]. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes[5][7].
 - Clearly label each aliquot with the name of the compound ("β-**Estradiol**"), concentration (10 mM), solvent, date of preparation, and your initials[6].
 - Store the aliquots upright in a freezer at -20°C[6]. The stock solution in ethanol is stable for several months[9]. It is recommended to prepare fresh stock every 3 months to ensure potency[6].

Use in Cell Culture

- When treating cells, the final concentration of the solvent (DMSO or ethanol) should be kept low, typically below 0.1%, to avoid toxicity[5][7].
- For experiments investigating hormonal effects, it is crucial to use a phenol red-free medium and serum that has been stripped of endogenous steroids (e.g., charcoal-stripped fetal bovine serum)[7]. Phenol red itself can exhibit weak estrogenic activity[7].

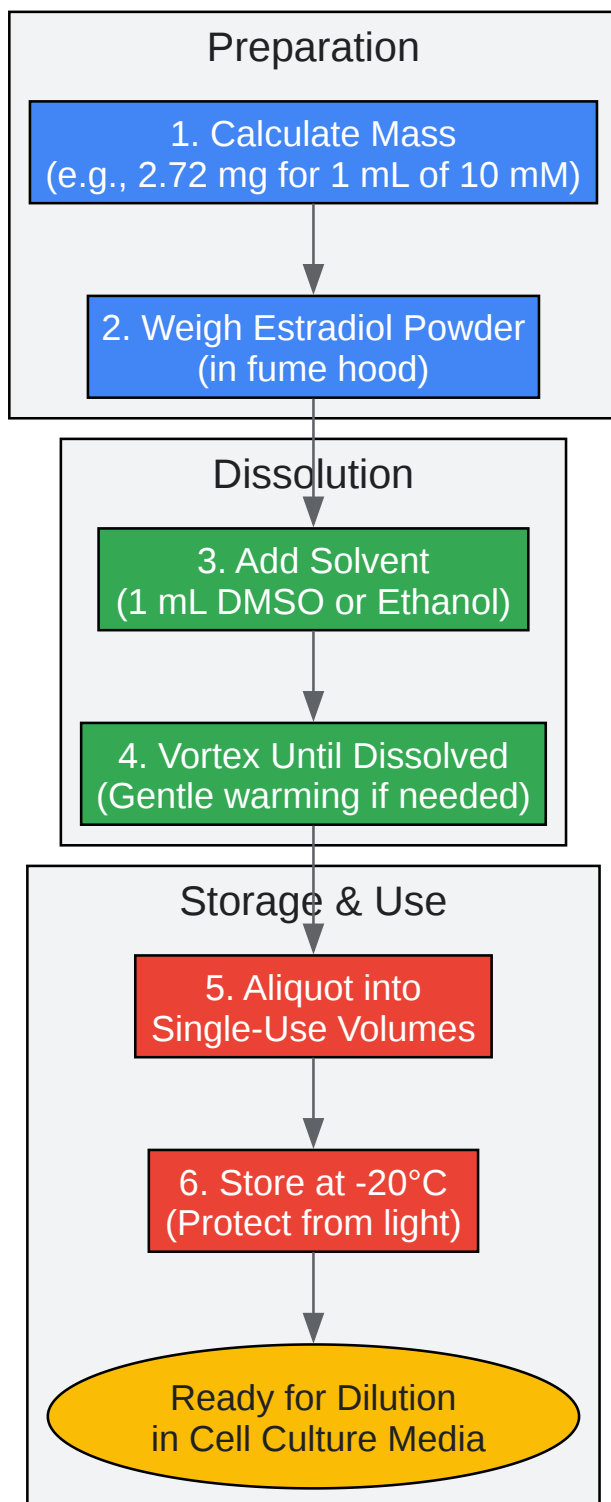
- A vehicle control, containing the same final concentration of the solvent as the experimental samples, should always be included in experiments[7].

Visualizations

Experimental Workflow Diagram

The following diagram illustrates the workflow for the preparation of the **estradiol** stock solution.

Workflow for Estradiol Stock Solution Preparation



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Caption: Workflow for preparing **estradiol** stock solution.

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